

Tertiapin LQ stability and storage conditions

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Compound of Interest

Compound Name: Tertiapin LQ

Cat. No.: B1151254

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Tertiapin-LQ Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of Tertiapin-LQ. For the purpose of this guide, information pertaining to Tertiapin-Q is used as a baseline, as Tertiapin-LQ is a derivative of Tertiapin-Q and shares its primary stabilizing modification. Tertiapin-Q is an oxidation-resistant mutant of the wild-type tertiapin, where methionine at position 13 has been replaced by glutamine.[1][2] Tertiapin-LQ is a further modification of Tertiapin-Q, with histidine at position 12 replaced by leucine, which may alter its pH sensitivity and target selectivity.[3]

Frequently Asked Questions (FAQs)

Q1: What is the recommended method for storing lyophilized Tertiapin-LQ?

A1: Lyophilized Tertiapin-LQ should be stored in a desiccated environment at -20°C for short-term storage (up to one year) or at -80°C for long-term storage (up to two years).[4][5]

Q2: How should I reconstitute Tertiapin-LQ?

A2: Tertiapin-LQ can be reconstituted in water or a saline buffer.[5][6] For aqueous stock solutions, it is recommended to filter and sterilize the solution with a 0.22 µm filter before use.[4] Some sources also indicate solubility in acetonitrile.[7]

Q3: What are the recommended storage conditions for reconstituted Tertiapin-LQ?

A3: Once reconstituted, it is crucial to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles.[4][8] Stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.[4][8]

Q4: How many freeze-thaw cycles can Tertiapin-LQ withstand?

A4: There is no specific data on the number of freeze-thaw cycles Tertiapin-LQ can tolerate without degradation. However, it is strongly recommended to avoid repeated freeze-thaw cycles by preparing single-use aliquots.[5][8] Each cycle increases the risk of peptide degradation and loss of activity.

Q5: Is Tertiapin-LQ sensitive to oxidation?

A5: No, Tertiapin-LQ, like Tertiapin-Q, is an oxidation-resistant mutant of the wild-type tertiapin.[1][5] The methionine residue, which is susceptible to oxidation, has been replaced with glutamine, enhancing its stability.[1]

Q6: How does pH affect the stability and activity of Tertiapin-LQ?

A6: The activity of Tertiapin-Q has been shown to be dependent on extracellular pH, a characteristic attributed to its histidine residue at position 12.[4] Since Tertiapin-LQ has this histidine replaced with a leucine, it is expected to exhibit more stable activity across a range of pH values.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced or no biological activity	Improper storage of lyophilized powder or stock solution.	Verify that the product has been stored at the recommended temperature and protected from moisture.
Repeated freeze-thaw cycles of the stock solution.	Always prepare single-use aliquots after reconstitution. If multiple freeze-thaw cycles have occurred, use a fresh vial.	
Incorrect reconstitution solvent or concentration.	Ensure the peptide is fully dissolved in the recommended solvent at an appropriate concentration. Sonication may be required for dissolution in water. [4]	
Adsorption of the peptide to container surfaces.	Consider using low-protein-binding tubes and pipette tips.	
Precipitate formation in the solution	Poor solubility at the prepared concentration or in the chosen buffer.	Ensure the concentration does not exceed the recommended solubility limit. If using a buffer, check for compatibility.
Solution has been stored for too long or at an improper temperature.	Use a freshly prepared solution or a new aliquot that has been stored correctly.	
Inconsistent experimental results	Degradation of the peptide during the experiment.	Prepare fresh dilutions for each experiment from a properly stored stock aliquot. Minimize the time the peptide spends in solution at room temperature.
Inconsistent pipetting of the viscous peptide solution.	Use calibrated pipettes and ensure proper technique to	

accurately dispense the solution.

Stability and Storage Conditions Summary

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 1 year[5]	Store in a desiccated environment.[6]
-80°C	Up to 2 years[4]	Recommended for long-term storage.	
Reconstituted Solution	-20°C	Up to 1 month[4][8]	Aliquot to avoid freeze-thaw cycles.[8]
-80°C	Up to 6 months[4][8]	Recommended for longer-term storage of stock solutions.	

Experimental Protocols

Protocol for Reconstitution of Tertiapin-LQ

- **Pre-equilibration:** Before opening, allow the vial of lyophilized Tertiapin-LQ to equilibrate to room temperature for at least 20 minutes to prevent condensation.
- **Solvent Addition:** Add the calculated volume of sterile water, saline buffer, or acetonitrile to the vial to achieve the desired stock concentration (e.g., 1 mg/mL).
- **Dissolution:** Gently vortex or pipette the solution up and down to ensure the peptide is fully dissolved. If necessary, use an ultrasonic bath for a short period to aid dissolution in aqueous solutions.[4]
- **Aliquoting:** Immediately after reconstitution, divide the stock solution into single-use aliquots in low-protein-binding tubes.

- **Storage:** Store the aliquots at -20°C for short-term use (up to one month) or -80°C for long-term storage (up to six months).

Protocol for Assessing Tertiapin-LQ Activity (General Electrophysiology Workflow)

This is a generalized workflow for testing the inhibitory activity of Tertiapin-LQ on potassium channels.

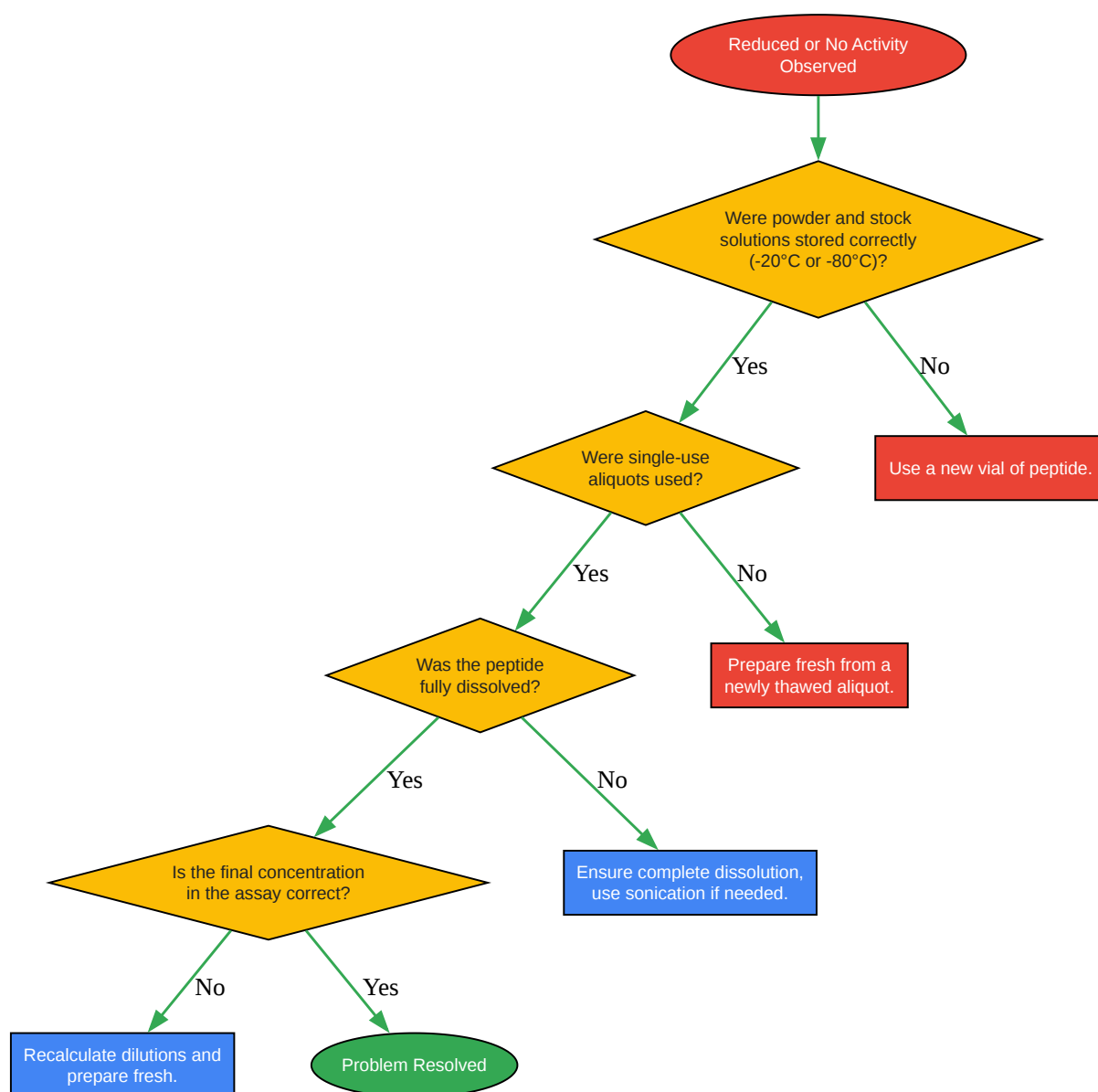
- **Cell Preparation:** Prepare cells expressing the target potassium channel (e.g., Kir1.1).
- **Baseline Recording:** Obtain a stable baseline recording of the channel activity using whole-cell patch-clamp or another suitable electrophysiological technique.
- **Tertiapin-LQ Application:** Prepare a fresh dilution of Tertiapin-LQ from a stock aliquot in the extracellular recording solution. Apply the solution to the cells.
- **Activity Measurement:** Record the channel activity in the presence of Tertiapin-LQ. A decrease in current indicates inhibitory activity.
- **Washout:** Perfuse the cells with the extracellular solution without Tertiapin-LQ to observe any reversal of the inhibitory effect.
- **Data Analysis:** Compare the channel activity before, during, and after the application of Tertiapin-LQ to quantify its inhibitory effect.

Visualizations



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Caption: A typical experimental workflow for using Tertiapin-LQ.



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Caption: Troubleshooting decision tree for Tertiapin-LQ activity issues.

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